

Application Notes and Protocols: BMS-986187

Dissolution for In Vitro Assays

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Compound of Interest

Compound Name: BMS-986187

Cat. No.: B15620355

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution of **BMS-986187**, a potent and selective positive allosteric modulator (PAM) of the δ -opioid receptor (DOR), for use in various in vitro assays. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Compound Information

- IUPAC Name: 3,3,6,6-tetramethyl-9-[4-[(2-methylphenyl)methoxy]phenyl]-4,5,7,9-tetrahydro-2H-xanthene-1,8-dione[1]
- Molecular Weight: 470.61 g/mol
- CAS Number: 684238-37-7

Solubility Data

BMS-986187 exhibits poor solubility in aqueous solutions but is readily soluble in organic solvents such as Dimethyl Sulfoxide (DMSO). For in vitro assays, DMSO is the recommended

solvent for preparing stock solutions.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	9.41	20	Sonication or warming (up to 60°C) can aid dissolution. Use freshly opened, anhydrous DMSO as the compound is hygroscopic. [2] [3]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BMS-986187** in DMSO, a common starting concentration for serial dilutions in in vitro experiments.

Materials:

- **BMS-986187** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated pipettes
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- **Weigh the Compound:** Accurately weigh out the desired amount of **BMS-986187** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.706 mg of **BMS-986187**.
- **Add Solvent:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **BMS-986187** powder. For a 10 mM solution, if you weighed 4.706 mg, you would add 1 mL of DMSO.
- **Dissolve the Compound:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Aid Dissolution (if necessary):** If the compound does not fully dissolve, brief sonication or warming in a water bath at a temperature up to 60°C can be applied.^{[2][3]} Visually inspect the solution to ensure no particulates are present.
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the stock solutions at -20°C or -80°C, protected from light.^{[2][3]} Under these conditions, the stock solution is stable for up to 6 months at -80°C and 1 month at -20°C.^{[2][3]}

Preparation of Working Solutions for Cell-Based Assays

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept to a minimum (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.^[4]
- Perform serial dilutions of the stock solution in the appropriate cell culture medium to achieve the desired final concentrations for your experiment.

Procedure:

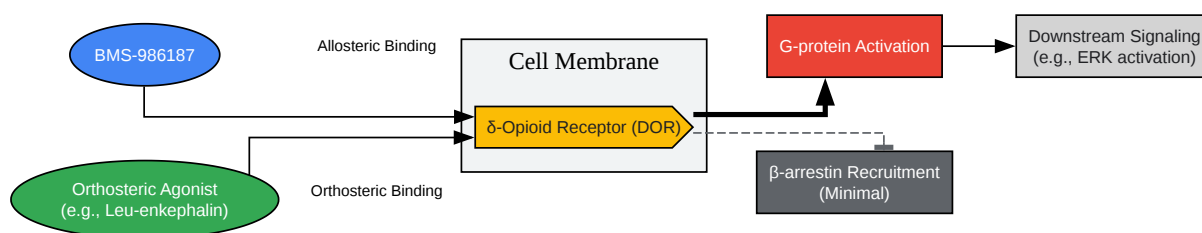
- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **BMS-986187** stock solution at room temperature.
- **Prepare Intermediate Dilutions:** Prepare a series of intermediate dilutions from the stock solution using cell culture medium. For example, to prepare a 100 μ M working solution, dilute

the 10 mM stock 1:100 in culture medium.

- **Prepare Final Working Concentrations:** Use the intermediate dilutions to prepare the final concentrations required for your assay. For instance, to achieve a final concentration of 1 μ M in a well containing 100 μ L of cells, you would add a small volume of a more concentrated working solution.
- **Vehicle Control:** Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO used in the highest concentration of **BMS-986187** tested.

Signaling Pathway of BMS-986187

BMS-986187 acts as a positive allosteric modulator (PAM) and a G-protein-biased agonist at the δ -opioid receptor (DOR).[1][5] This means it can enhance the signaling of endogenous or exogenous orthosteric agonists and can also directly activate the receptor, primarily through G-protein signaling pathways with minimal recruitment of β -arrestin.[1][5][6]

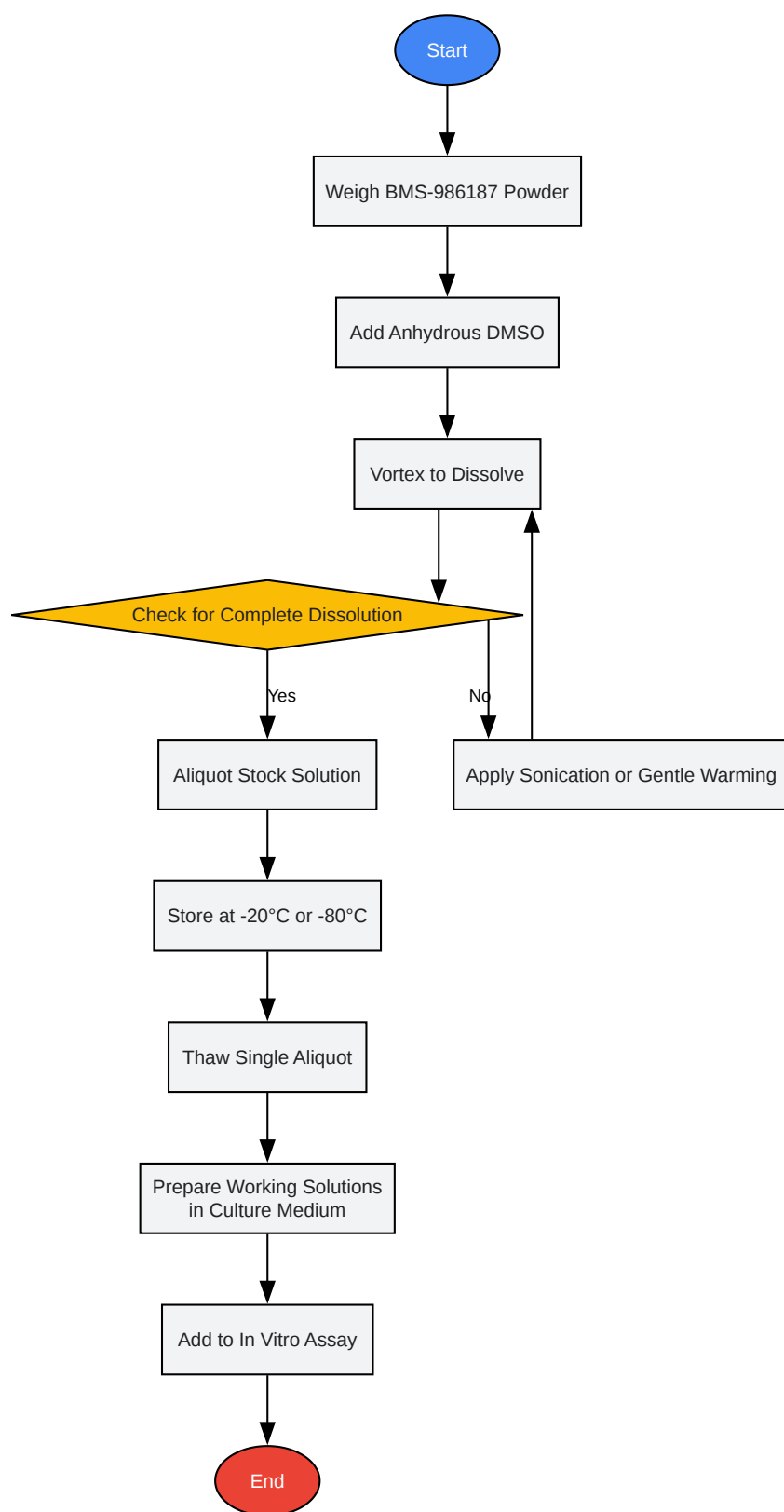


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Caption: **BMS-986187** signaling at the δ -opioid receptor.

Experimental Workflow Diagram

The following diagram outlines the general workflow for dissolving **BMS-986187** and preparing working solutions for in vitro assays.



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Caption: Workflow for **BMS-986187** dissolution and preparation.

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